

A Technical Guide to the Preclinical Pharmacology of Serdexmethylphenidate

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Compound of Interest

Compound Name: *Serdexmethylphenidate chloride*

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This document provides an in-depth overview of the preclinical pharmacology of serdexmethylphenidate (SDX), a prodrug of dexamethylphenidate (d-MPH). It covers the mechanism of action, pharmacokinetics, pharmacodynamics, and abuse potential, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key concepts through diagrams.

Mechanism of Action

Serdexmethylphenidate is a chemically synthesized entity designed to be a pharmacologically inactive prodrug of d-methylphenidate, the therapeutically active d-threo-enantiomer of racemic methylphenidate.^{[1][2][3]} Its primary mechanism involves enzymatic conversion to d-MPH in the lower gastrointestinal tract, which then acts as a central nervous system (CNS) stimulant.^{[4][5][6]}

Once converted, the active d-MPH primarily functions by blocking the reuptake of dopamine (DA) and norepinephrine (NE) at the presynaptic neuron terminal.^{[7][8][9]} This inhibition of the dopamine transporter (DAT) and norepinephrine transporter (NET) leads to increased concentrations of these neurotransmitters in the synaptic cleft, enhancing dopaminergic and noradrenergic signaling.^[8] In vitro studies have shown that serdexmethylphenidate itself has little to no affinity for these monoaminergic transporters.^[1] The affinity of the active metabolite, d-MPH, is significantly higher for DAT and NET compared to the serotonin transporter (SERT).^{[10][11]}

Figure 1. Mechanism of Action of Serdexmethylphenidate

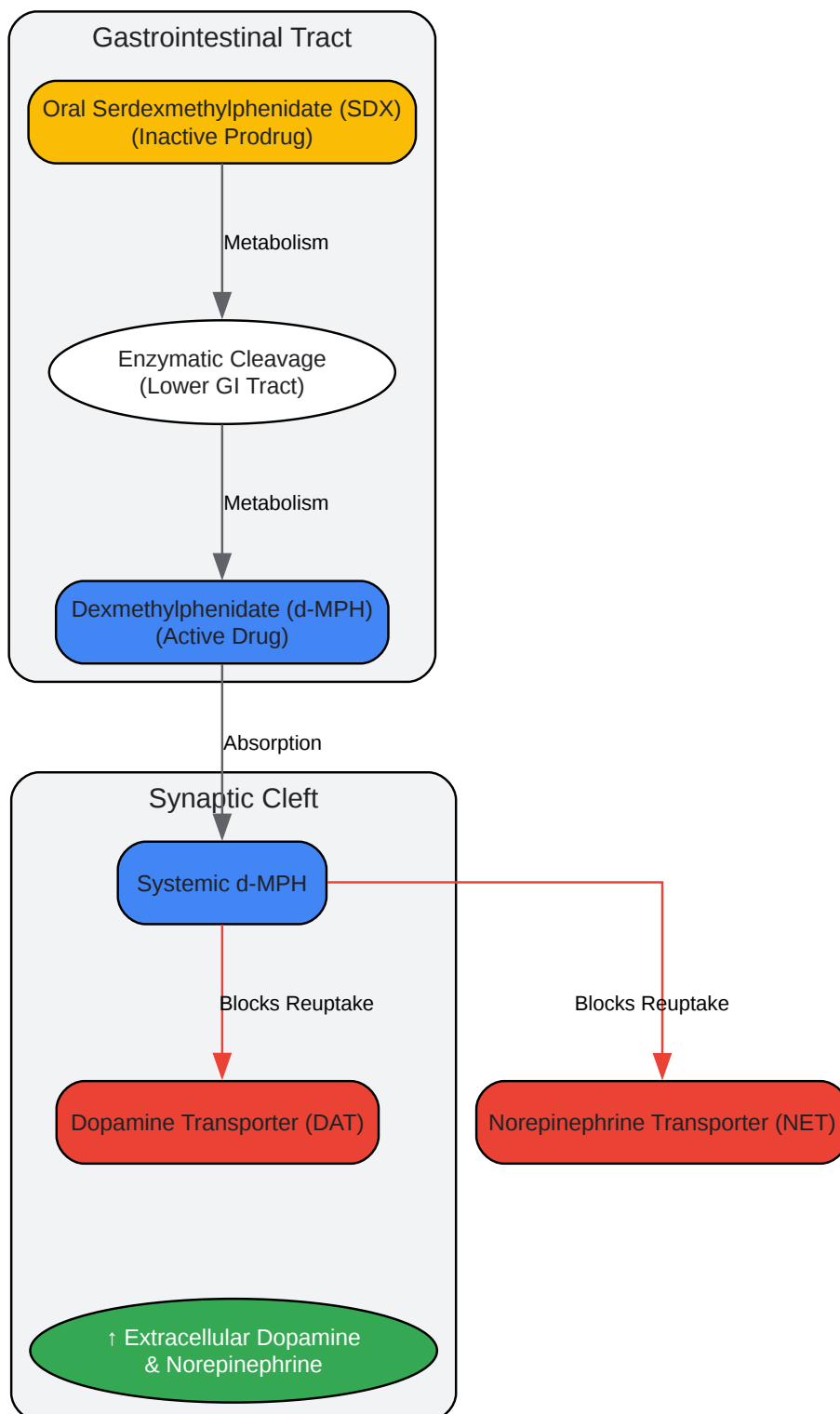


Figure 2. Pharmacokinetic Workflow of Oral Serdexmethamphetamine

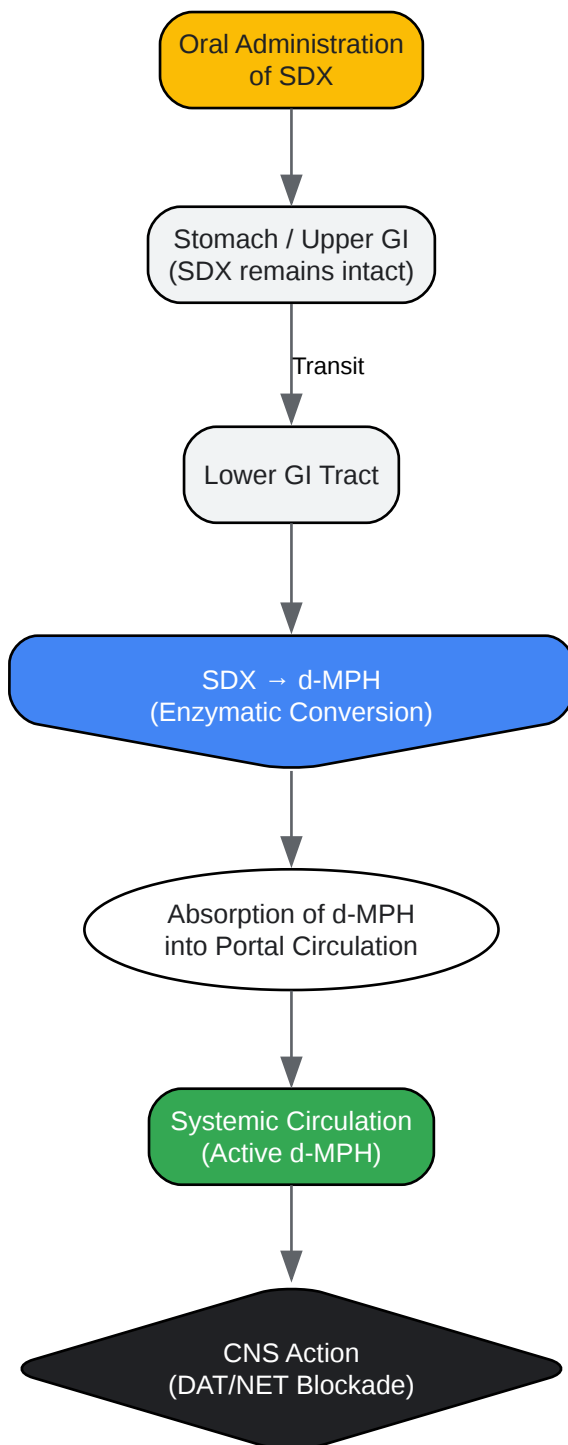


Figure 3. Experimental Workflow for Efficacy Testing in an ADHD Animal Model

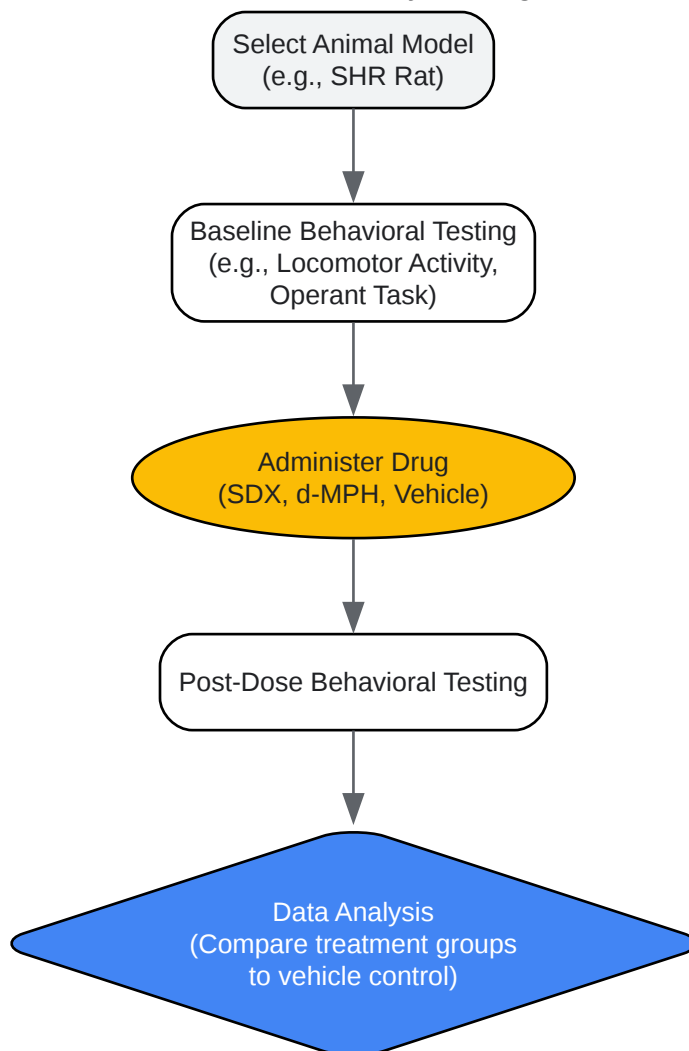
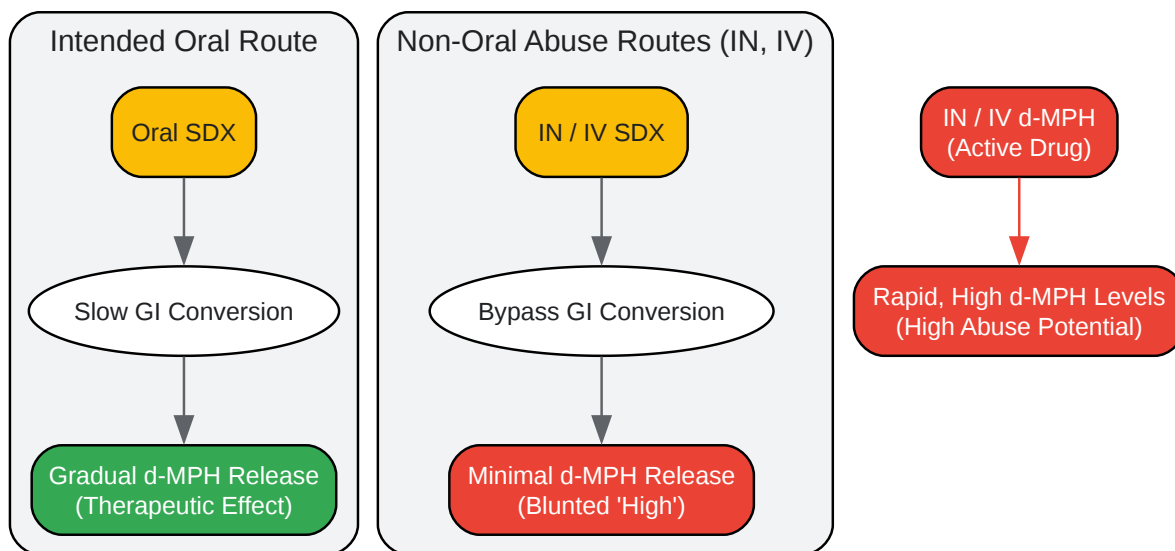


Figure 4. Prodrug Strategy for Reducing Abuse Potential



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